

A Comparative Guide to Scandium Hydroxide and Other Rare-Earth Element Hydroxides

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Compound of Interest

Compound Name: Scandium hydroxide

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For researchers, scientists, and professionals in drug development, understanding the nuanced differences between rare-earth element (REE) compounds is critical for innovation. This guide provides an objective comparison between scandium (III) hydroxide ($\text{Sc}(\text{OH})_3$) and other rare-earth hydroxides, focusing on physicochemical properties, synthesis protocols, and performance in key applications, supported by experimental data.

Physicochemical Properties: A Comparative Overview

Scandium, while often grouped with the lanthanides, exhibits distinct chemical and physical properties due to its significantly smaller ionic radius.^[1] This distinction is a recurring theme in the behavior of its hydroxide compared to others in the series. **Scandium hydroxide** is an amphoteric compound, meaning it can react as both a base and an acid, a property that influences its processing and application.^{[2][3]}

The basicity of rare-earth elements decreases with increasing atomic number (from Lanthanum to Lutetium), a trend directly related to the "lanthanide contraction." **Scandium hydroxide** is notably the least basic among the rare-earth hydroxides.^[4] This trend also governs the solubility of their hydroxides, which generally decreases from $\text{La}(\text{OH})_3$ to $\text{Lu}(\text{OH})_3$.^[5]

Table 1: Comparison of Physicochemical Properties of Selected Rare-Earth Hydroxides

Property	Scandium Hydroxide (Sc(OH) ₃)	Yttrium Hydroxide (Y(OH) ₃)	Lanthanum Hydroxide (La(OH) ₃)	Cerium Hydroxide (Ce(OH) ₃)	Gadolinium Hydroxide (Gd(OH) ₃)
Molar Mass (g/mol)	95.98	139.93	189.93	191.14	208.27
Density (g/cm ³)	2.65[2]	4.47 (metal) [1]	4.97	4.99	7.87 (metal)
Solubility Product (Ksp)	2.22 x 10 ⁻³¹ [2]	~10 ⁻²³ - 10 ⁻²⁴	~10 ⁻²⁰ - 10 ⁻²¹	~10 ⁻²¹	~10 ⁻²⁶
Solubility (mol/L)	0.0279 (fresh)[2]	Very low (~10 ⁻⁶)[6]	Very low (~10 ⁻⁶)[6]	Very low (~10 ⁻⁶)[6]	Very low (~10 ⁻⁶)[6]
Amphoteric Nature	Yes[2][3]	Weakly	No	No	No

Note: Data for some hydroxides are less commonly reported and can vary based on the crystalline form and experimental conditions.[5]

Synthesis and Experimental Protocols

The most common method for synthesizing rare-earth hydroxides, including **scandium hydroxide**, is through precipitation by adding an alkali hydroxide (like NaOH or NH₃) to a solution of the corresponding rare-earth salt (e.g., chloride or nitrate).[2][3][6] The pH at which precipitation begins is influenced by the basicity of the REE, allowing for potential separation through controlled pH adjustments, a method known as "step precipitation".[4]

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